

An In-depth Technical Guide to Chlorobis(cyclooctene)rhodium(I) Dimer

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Compound of Interest

Compound Name: **Chlorobis(cyclooctene)rhodium(I)
Dimer**

Cat. No.: **B578261**

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Introduction: **Chlorobis(cyclooctene)rhodium(I) dimer**, often abbreviated as $[\text{RhCl}(\text{coe})_2]_2$, is an organorhodium compound that serves as a pivotal precursor in the synthesis of numerous organorhodium catalysts.^[1] This air-sensitive, red-brown solid is valued for its high reactivity and the labile nature of its cyclooctene (coe) ligands, which are readily displaced by other ligands.^[1] This property makes it an excellent starting material for generating catalytically active species for a wide range of organic transformations, including C-H activation, asymmetric synthesis, and polymerization processes.^{[1][2][3]}

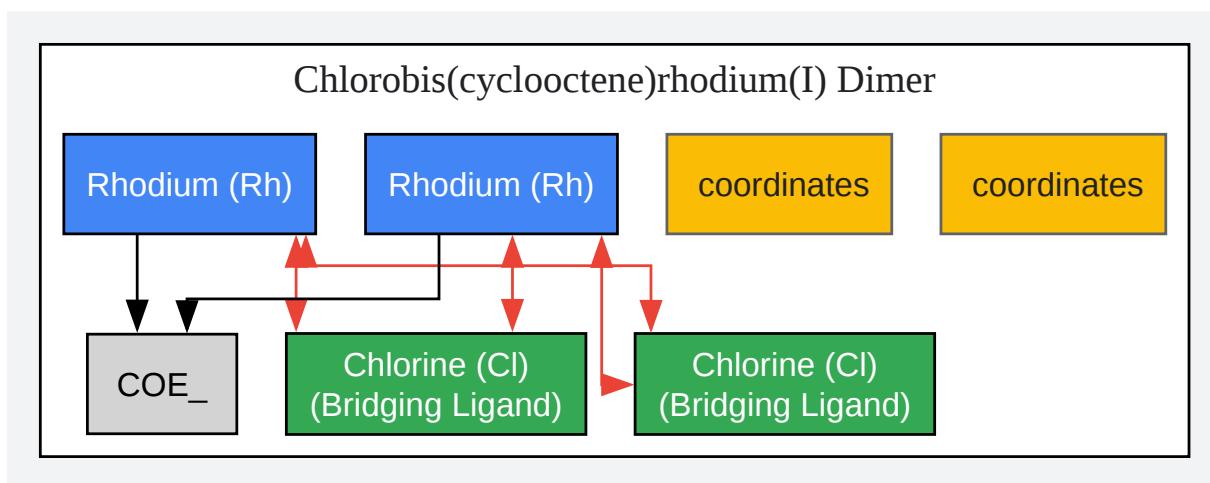
Physicochemical Properties

The fundamental properties of **Chlorobis(cyclooctene)rhodium(I) dimer** are summarized below. This data is critical for stoichiometric calculations in reaction planning and for material characterization.

Parameter	Value
Molecular Formula	C ₃₂ H ₅₆ Cl ₂ Rh ₂ [2] [4] [5] [6]
Alternate Formula	[RhCl(C ₈ H ₁₄) ₂] ₂ [5]
Molecular Weight	717.51 g/mol [2] [7]
Appearance	Light yellow to red-brown crystalline solid [1] [2]
Melting Point	190 °C (decomposes) [2] [3]
CAS Number	12279-09-3 [4] [5] [6]

Molecular Structure and Composition

The dimeric structure consists of two rhodium atoms bridged by two chloride ligands. Each rhodium(I) center is coordinated to two cyclooctene ligands. The diagram below illustrates this fundamental relationship between the constituent parts of the molecule.



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Diagram of the molecular components and their relationships.

Experimental Protocol: Synthesis

A common method for the preparation of **Chlorobis(cyclooctene)rhodium(I) dimer** involves the reduction of a rhodium(III) salt in the presence of the cyclooctene ligand.

Objective: To synthesize **Chlorobis(cyclooctene)rhodium(I) dimer** from hydrated rhodium(III) chloride.

Materials:

- Hydrated rhodium(III) chloride ($\text{RhCl}_3 \cdot x\text{H}_2\text{O}$)
- cis-Cyclooctene (C_8H_{14})
- Ethanol (or another suitable alcohol solvent)
- Inert gas (Argon or Nitrogen)
- Standard Schlenk line or glovebox equipment

Procedure:

- Under an inert atmosphere, dissolve hydrated rhodium(III) chloride in a suitable alcohol solvent.
- Add an excess of cis-cyclooctene to the solution.
- Allow the reaction mixture to stir at room temperature.[\[1\]](#)
- The reaction progress is typically indicated by a color change as the Rh(III) is reduced to Rh(I) and the complex precipitates.
- The resulting solid product is collected by filtration, washed with a small amount of the alcohol solvent, and dried under vacuum.
- Due to its air sensitivity, the final product should be stored under an inert atmosphere.[\[1\]](#)

This straightforward synthesis provides a highly reactive and versatile precursor for further catalytic applications. The lability of the cyclooctene ligands is key to its utility, allowing for easy substitution by a wide variety of other ligands to generate custom catalysts.

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